

Decoding the Certificate of Analysis for Dimethachlor-d6: A Technical Guide

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Compound of Interest

Compound Name: *Dimethachlor-d6*

Cat. No.: *B15613019*

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For Researchers, Scientists, and Drug Development Professionals

Dimethachlor-d6, a deuterated analog of the chloroacetamide herbicide Dimethachlor, serves as a critical internal standard for quantitative analytical studies. Its use in techniques like liquid chromatography-mass spectrometry (LC-MS) allows for precise and accurate measurement of Dimethachlor in various matrices by correcting for sample preparation variability and instrument response fluctuations. A Certificate of Analysis (CoA) for **Dimethachlor-d6** is a crucial document that guarantees its identity, purity, and isotopic enrichment, ensuring the reliability of experimental results. This guide provides an in-depth explanation of the data and methodologies presented in a typical CoA for **Dimethachlor-d6**.

Compound Information

A Certificate of Analysis begins with fundamental information identifying the compound.

| Parameter | Value |
|-------------------|--|
| Compound Name | Dimethachlor-d6 |
| Molecular Formula | C ₁₃ D ₆ H ₁₂ CINO ₂ |
| Molecular Weight | 261.78 g/mol |
| CAS Number | Not publicly available |
| Lot Number | Example: 123-45-678 |
| Format | Neat Solid |
| Storage Condition | -20°C, under inert atmosphere |

Quantitative Data Summary

The core of the CoA provides quantitative data on the purity and isotopic labeling of the standard. These values are essential for accurate quantification in analytical methods.

Table 2.1: Chemical Purity

| Test | Method | Specification | Result |
|-------------------------|------------------------|---------------|----------|
| Purity by HPLC-UV | HPLC-UV | ≥98.0% | 99.5% |
| Residual Solvents | ¹ H-NMR | ≤0.5% | Conforms |
| Water Content | Karl Fischer Titration | ≤0.5% | 0.1% |
| Chemical Purity (as is) | Mass Balance | 99.4% | |

Table 2.2: Isotopic Purity

| Test | Method | Specification | Result |
|-------------------------|--------------------|-----------------------|----------------------|
| Isotopic Enrichment | LC-MS/MS | ≥98% | 99.2% D ₆ |
| Deuterium Incorporation | ¹ H-NMR | Conforms to structure | Conforms |

Experimental Protocols

This section details the methodologies used to obtain the quantitative data presented in the tables above.

Chemical Purity by High-Performance Liquid Chromatography (HPLC-UV)

- Objective: To determine the chemical purity of **Dimethachlor-d6** by separating it from any non-deuterated or other impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Method:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
- Procedure: A known concentration of **Dimethachlor-d6** is dissolved in the mobile phase and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

Isotopic Enrichment by Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

- Objective: To determine the percentage of **Dimethachlor-d6** that is fully deuterated (D_6) and to identify the presence of any partially deuterated species (D_0 to D_5).
- Instrumentation: A high-resolution mass spectrometer coupled with a liquid chromatography system.
- Method:

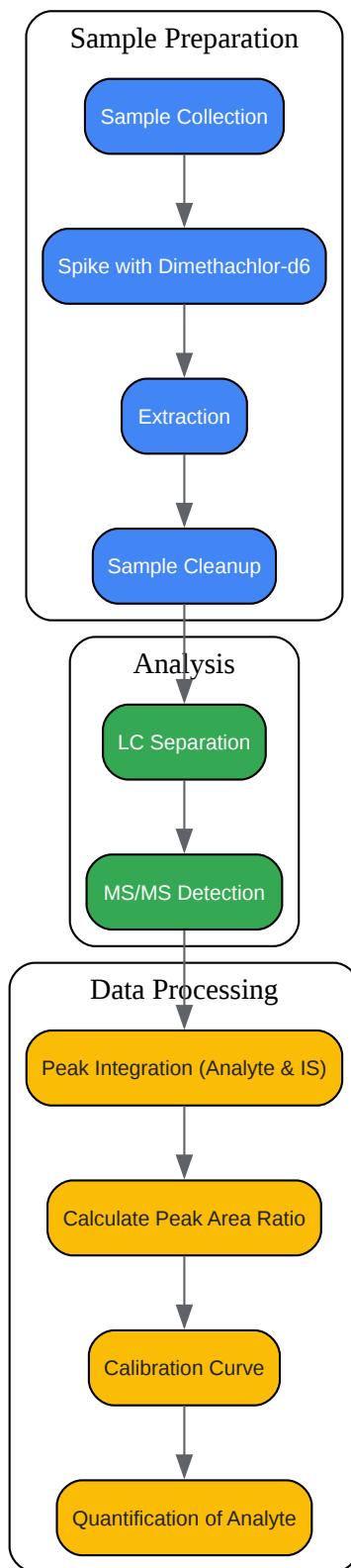
- Chromatography: A suitable LC method is used to separate the analyte from the matrix.
- Mass Spectrometry: The sample is introduced into the mass spectrometer, and the mass-to-charge (m/z) ratios of the different isotopic species are measured.
- Data Analysis: The relative intensities of the ion signals corresponding to the unlabeled (D₀) and deuterated (D₁ to D₆) forms of Dimethachlor are used to calculate the isotopic enrichment.

Structural Confirmation by Proton Nuclear Magnetic Resonance (¹H-NMR)

- Objective: To confirm the chemical structure of **Dimethachlor-d6** and to assess the degree of deuteration at specific positions.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz).
- Method:
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., chloroform-d).
 - Data Acquisition: A standard ¹H-NMR spectrum is acquired.
 - Analysis: The absence or significant reduction of proton signals at the deuterated positions confirms the isotopic labeling. The remaining proton signals are integrated to confirm the structure of the non-deuterated parts of the molecule.

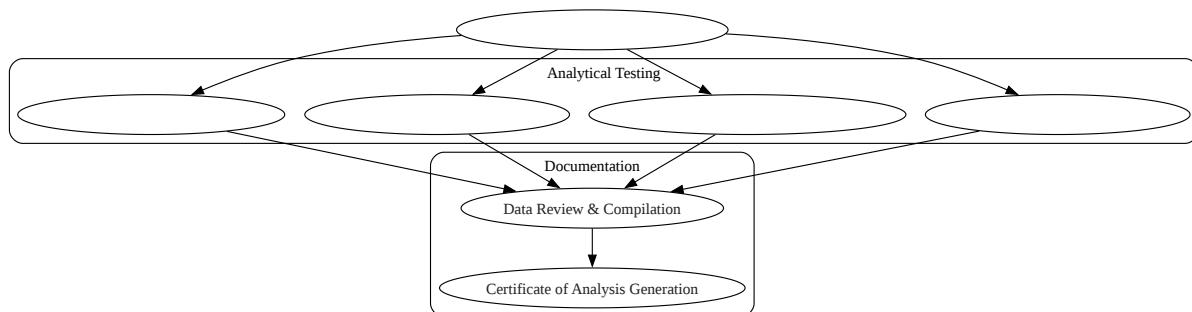
Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of analyzing a sample using **Dimethachlor-d6** as an internal standard and the process of certifying the standard itself.



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Caption: Workflow for quantitative analysis using **Dimethachlor-d6** as an internal standard.



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